

# Technical Guide: Safe Handling and Properties of (4-bromo-1,2-phenylene)dimethanol

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## Compound of Interest

Compound Name: (4-bromo-1,2-phenylene)dimethanol

Cat. No.: B179665

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This technical guide provides comprehensive safety data, handling precautions, and experimental protocols for **(4-bromo-1,2-phenylene)dimethanol** (CAS No. 171011-37-3). The information is intended to ensure the safe use of this compound in a laboratory setting.

## Chemical Identification and Properties

**(4-bromo-1,2-phenylene)dimethanol** is a brominated aromatic alcohol used as a chemical intermediate in organic synthesis.

Identifier	Value
IUPAC Name	(4-Bromo-1,2-phenylene)dimethanol
CAS Number	171011-37-3[1]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO <sub>2</sub> [1]
Molecular Weight	217.06 g/mol [1]
Appearance	White to off-white solid[2]

## Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

## GHS Classification[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Signal Word: Warning[1]

Pictogram:

- GHS07 (Exclamation Mark)

## Physical and Chemical Properties

Property	Value	Source
Melting Point	84 °C	[2]
Boiling Point	361.8 ± 32.0 °C	(Predicted)[2]
Density	1.628 ± 0.06 g/cm <sup>3</sup>	(Predicted)[2]
Solubility	No data available	[1]
Flash Point	No data available	[1]
pKa	14.06 ± 0.10	(Predicted)[2]

## Toxicological Information

Detailed toxicological studies for this specific compound are limited. The GHS classification is based on available data and structural analogues.

Toxicological Endpoint	Data
Acute Oral Toxicity	Category 4 (Harmful if swallowed)[1]
Skin Corrosion/Irritation	Causes skin irritation[1]
Serious Eye Damage/Irritation	Causes serious eye irritation[1]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[1]
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation[1]
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

## Experimental Protocols

### Synthesis of (4-bromo-1,2-phenylene)dimethanol

A common method for the synthesis of (4-bromo-1,2-phenylene)dimethanol involves the reduction of 5-bromoisobenzofuran-1,3-dione.[2]

Materials:

- 5-bromoisobenzofuran-1,3-dione
- Anhydrous toluene

- 1 M Diisobutylaluminum hydride (DIBAL-H) in toluene
- 10% aqueous hydrochloric acid
- Ethyl acetate
- Saturated saline solution
- Anhydrous magnesium sulfate
- Diatomaceous earth
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

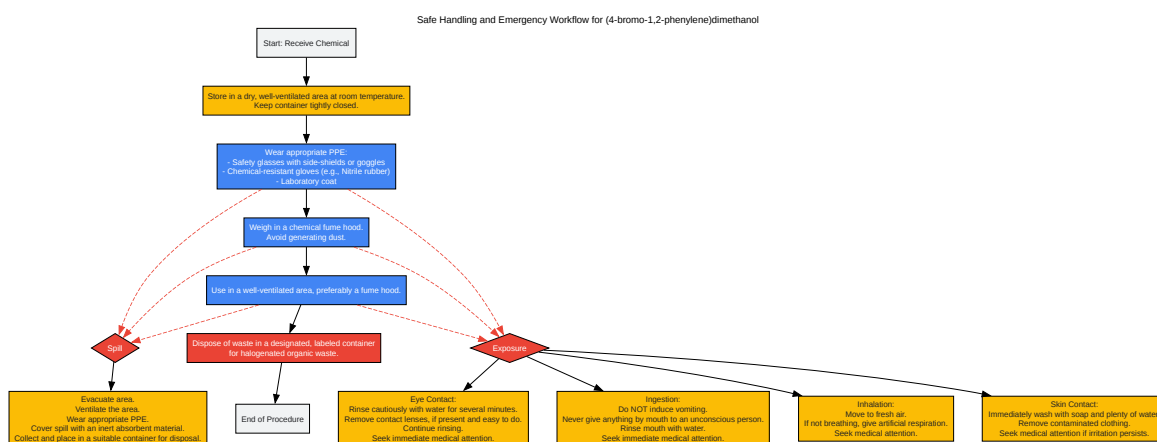
Procedure:

- Under an inert atmosphere, dissolve 5-bromoisobenzofuran-1,3-dione in anhydrous toluene.
- Cool the solution in an ice bath.
- Slowly add a 1 M solution of diisobutylaluminum hydride (DIBAL-H) in toluene to the reaction mixture.
- Allow the reaction mixture to stir at room temperature for 1.5 hours.
- Cool the reaction mixture to 0°C and slowly add 10% aqueous hydrochloric acid.
- Dilute the mixture with toluene and continue stirring at room temperature for 1 hour.
- Filter the reaction mixture through diatomaceous earth.
- Extract the filtrate with ethyl acetate (3 x 20 mL).
- Combine the organic phases and wash with saturated saline solution (10 mL).

- Dry the organic phase over anhydrous magnesium sulfate and concentrate under reduced pressure.
- Purify the residue by silica gel column chromatography using a mixture of hexane and ethyl acetate (1:1) as the eluent to yield **(4-bromo-1,2-phenylene)dimethanol** as a colorless solid.<sup>[2]</sup>

## Safe Handling and Emergency Procedures Workflow

As **(4-bromo-1,2-phenylene)dimethanol** is a laboratory chemical and not a therapeutic agent, a signaling pathway diagram is not applicable. Instead, a logical workflow for its safe handling and in case of an emergency is provided below. This workflow is crucial for ensuring the safety of researchers and laboratory personnel.



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Caption: Safe handling and emergency response workflow.

## Exposure Controls and Personal Protection

To minimize exposure to **(4-bromo-1,2-phenylene)dimethanol**, the following control measures and personal protective equipment (PPE) should be used.

Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.
Eye/Face Protection	Wear chemical safety goggles or a face shield. <a href="#">[1]</a>
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a laboratory coat. <a href="#">[1]</a>
Respiratory Protection	If dust is generated, use a NIOSH-approved particulate respirator. <a href="#">[1]</a>
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. <a href="#">[1]</a>

## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation develops or persists. <a href="#">[1]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth thoroughly with water. Seek immediate medical attention. <a href="#">[1]</a>

## Storage and Disposal

### Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[1\]](#)
- Keep in a dry area at room temperature.[\[1\]](#)

### Disposal:

- Dispose of this chemical in accordance with federal, state, and local regulations.
- Contact a licensed professional waste disposal service to dispose of this material.

## Accidental Release Measures



- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[1]
- Environmental Precautions: Do not let the product enter drains.[1]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[1]

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## References

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